

Commercial suppliers of 2-Hydroxy-2,4-dimethyl-3-pentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-2,4-dimethyl-3-pentanone

Cat. No.: B8730020

[Get Quote](#)

Technical Guide: 2-Hydroxy-2,4-dimethyl-3-pentanone

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **2-Hydroxy-2,4-dimethyl-3-pentanone**, a sterically hindered α -hydroxy ketone. Due to its limited commercial availability, this guide places a strong emphasis on its synthesis, physicochemical properties, and potential applications based on the chemistry of related compounds.

Physicochemical and Spectroscopic Data

Quantitative data for **2-Hydroxy-2,4-dimethyl-3-pentanone** is not extensively available in the literature, with many properties being computationally predicted. The following tables summarize the available experimental and computed data.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	3212-67-7	PubChem[1]
Molecular Formula	C ₇ H ₁₄ O ₂	PubChem[1]
Molecular Weight	130.18 g/mol	PubChem[1]
IUPAC Name	2-hydroxy-2,4-dimethylpentan-3-one	PubChem[1]
Computed XLogP3	0.9	PubChem[1]
Computed Boiling Point	166.1 ± 8.0 °C at 760 mmHg	Guidechem
Computed Flash Point	60.7 ± 11.0 °C	Guidechem
Computed Density	0.9 ± 0.1 g/cm ³	Guidechem

Table 2: Spectroscopic and Chromatographic Data

Data Type	Value	Source
Kovats Retention Index (Standard Polar Column)	1376	NIST WebBook[1]
GC-MS Major Peaks (m/z)	59, 43, 41	PubChem[2]

Synthesis of 2-Hydroxy-2,4-dimethyl-3-pentanone

As **2-Hydroxy-2,4-dimethyl-3-pentanone** is not readily available commercially, a reliable synthetic route is essential for researchers. A plausible and common method for the synthesis of α-hydroxy ketones is the oxidation of a ketone enolate.

Proposed Experimental Protocol: Synthesis via Enolate Oxidation

This protocol is a general procedure adapted for the specific synthesis of **2-Hydroxy-2,4-dimethyl-3-pentanone** from 2,4-dimethyl-3-pentanone.

Materials:

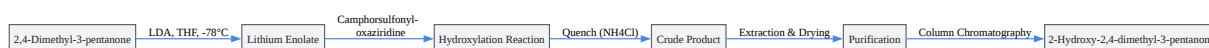
- 2,4-dimethyl-3-pentanone (Diisopropyl ketone)
- Lithium diisopropylamide (LDA) solution in THF
- (1S)-(+)-(10-camphorsulfonyl)oxaziridine
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware for anhydrous reactions
- Silica gel for column chromatography

Procedure:

- Enolate Formation:
 - In a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 2,4-dimethyl-3-pentanone (1 equivalent) in anhydrous THF.
 - Cool the solution to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
 - Slowly add a solution of LDA in THF (1.05 equivalents) dropwise to the stirred ketone solution.
 - Allow the reaction mixture to stir at $-78\text{ }^\circ\text{C}$ for 1 hour to ensure complete enolate formation.
- Hydroxylation:
 - Dissolve (1S)-(+)-(10-camphorsulfonyl)oxaziridine (1.1 equivalents) in a minimal amount of anhydrous THF.

- Add the oxaziridine solution dropwise to the enolate solution at $-78\text{ }^{\circ}\text{C}$.
- Continue stirring the reaction mixture at $-78\text{ }^{\circ}\text{C}$ for 2-3 hours.
- Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Allow the mixture to warm to room temperature.
 - Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x volume of aqueous layer).
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **2-Hydroxy-2,4-dimethyl-3-pentanone**.

Diagram of the Synthetic Workflow:



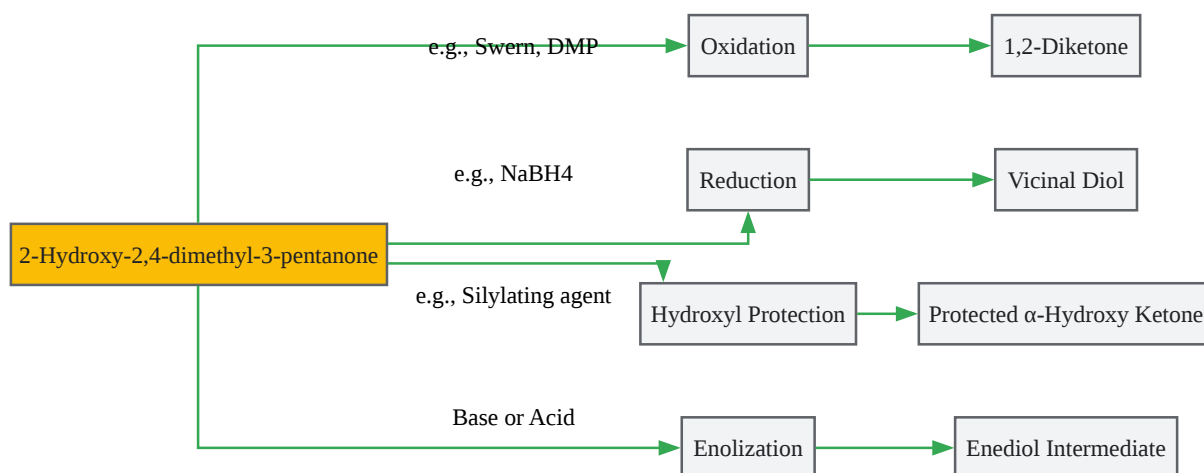
[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-Hydroxy-2,4-dimethyl-3-pentanone**.

Chemical Reactivity and Potential Applications

α -Hydroxy ketones are versatile intermediates in organic synthesis. The presence of both a hydroxyl and a carbonyl group in close proximity allows for a range of chemical transformations.

General Reactivity Pathway:



[Click to download full resolution via product page](#)

Caption: General reactivity of α -hydroxy ketones.

Potential Applications in Drug Development

While specific studies on the biological activity of **2-Hydroxy-2,4-dimethyl-3-pentanone** are not readily available, the α -hydroxy ketone motif is present in various biologically active molecules and serves as a key building block in medicinal chemistry.

- **Scaffold for Bioactive Molecules:** The functional groups of α -hydroxy ketones allow for further elaboration into more complex structures, making them valuable starting materials for the synthesis of compound libraries for high-throughput screening.
- **Enzyme Inhibition:** The α -hydroxy ketone moiety can mimic the transition state of certain enzymatic reactions, leading to potential applications as enzyme inhibitors.
- **Precursor to Heterocycles:** This compound can serve as a precursor for the synthesis of various heterocyclic compounds, a common feature in many drug molecules.

Commercial Suppliers

As of late 2025, **2-Hydroxy-2,4-dimethyl-3-pentanone** is not widely available as a stock chemical from major suppliers. However, numerous companies specialize in the custom synthesis of fine chemicals and can produce this compound on request.

Table 3: Potential Custom Synthesis Providers

Company	Website
Aurora Fine Chemicals[3]	aurorafinechemicals.com
Tocris Bioscience	tocris.com
ChemDesign[4]	chemdesign.com
Taros Chemicals[5]	taros.de
Dalton Pharma Services[6]	dalton.com
Enamine[7]	enamine.net
KareBay Biochem[8]	karebaybio.com

Researchers and drug development professionals are advised to contact these or other custom synthesis providers to obtain **2-Hydroxy-2,4-dimethyl-3-pentanone** for their specific needs. It is recommended to request a certificate of analysis to ensure the purity and identity of the synthesized compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Hydroxy-2,4-dimethyl-3-pentanone | C₇H₁₄O₂ | CID 547735 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. dakenchem.com [dakenchem.com]
- 3. aurorafinechemicals.com [aurorafinechemicals.com]
- 4. chemdesign.com [chemdesign.com]
- 5. Custom Synthesis Service for your key compounds [tarosdiscovery.com]
- 6. Custom Chemical Synthesis | Fine Chemical Services [dalton.com]
- 7. Custom Synthesis - Enamine [enamine.net]
- 8. Custom Organic Compounds Synthesis & Contract Synthesis Service | Karebay [karebaybio.com]
- To cite this document: BenchChem. [Commercial suppliers of 2-Hydroxy-2,4-dimethyl-3-pentanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8730020#commercial-suppliers-of-2-hydroxy-2-4-dimethyl-3-pentanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com